

Synthesis and Characterization of N-Formylglycyl-D-leucine: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Formylglycyl-D-leucine*

Cat. No.: *B15449092*

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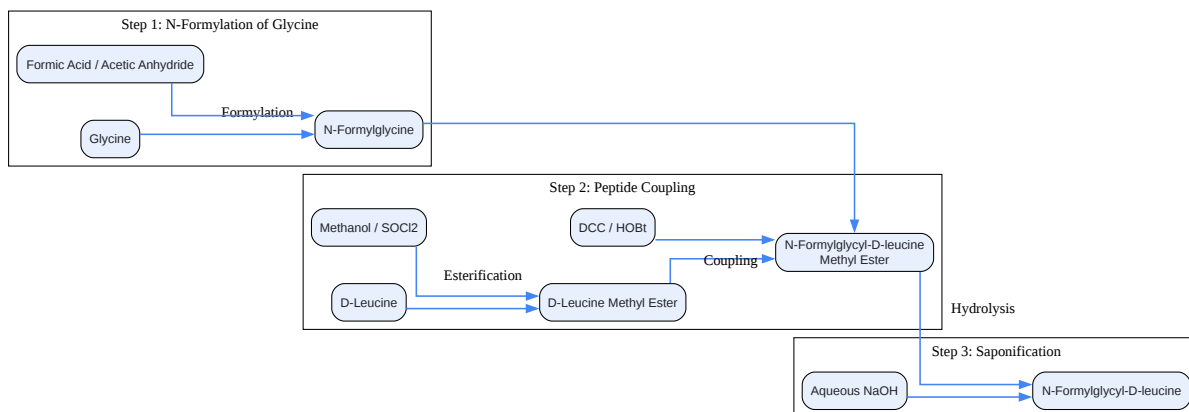
This technical guide provides a comprehensive overview of the synthesis and characterization of the dipeptide **N-Formylglycyl-D-leucine**. The document details the synthetic pathway, including experimental protocols for key reactions, and outlines the analytical techniques used for its characterization. Quantitative data is presented in structured tables, and key processes are visualized using workflow and reaction mechanism diagrams.

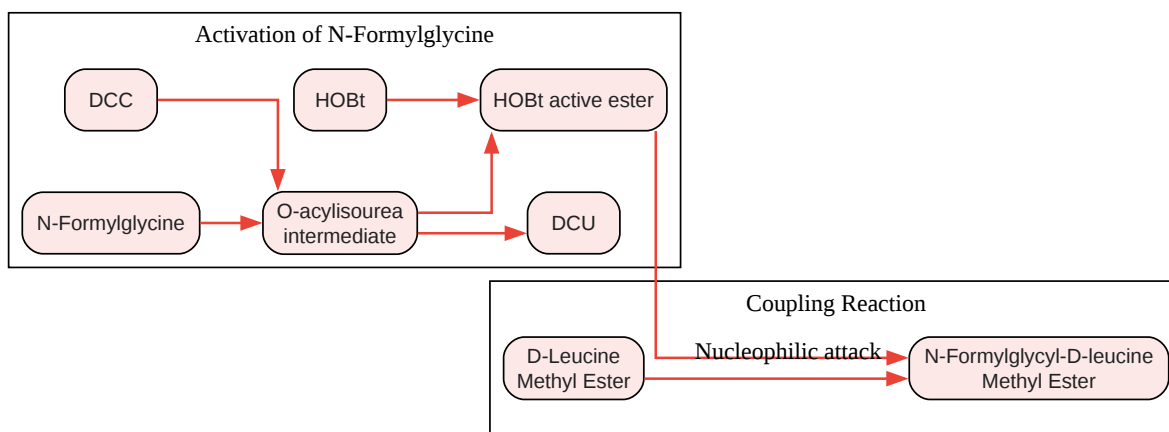
Synthesis of N-Formylglycyl-D-leucine

The synthesis of **N-Formylglycyl-D-leucine** is a two-step process. The first step involves the N-formylation of glycine to produce N-formylglycine. This is followed by the coupling of N-formylglycine with the methyl ester of D-leucine. The final step is the saponification of the methyl ester to yield the desired product.

Overall Synthesis Workflow

The synthesis proceeds through the activation of the carboxyl group of N-formylglycine, followed by nucleophilic attack by the amino group of D-leucine methyl ester, and subsequent deprotection.





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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com